

Personal protective equipment for handling PSB-1115 potassium salt

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Compound of Interest

Compound Name: PSB-1115 potassium salt

Cat. No.: B15572539

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Essential Safety and Handling Guide for PSB-1115 Potassium Salt

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling, use, and disposal of **PSB-1115 potassium salt** (CAS No: 409344-71-4). Adherence to these procedures is essential for ensuring laboratory safety and maintaining experimental integrity.

Physicochemical and Safety Data

The following tables summarize the key quantitative data for **PSB-1115 potassium salt**.

Property	Value	Source
Appearance	White to beige powder	
Purity	≥95% (HPLC)	
Molecular Formula	C ₁₄ H ₁₃ KN ₄ O ₅ S	[1][2]
Molecular Weight	388.44 g/mol	[1]
Storage Temperature	2-8°C (desiccated)	
Stability	≥ 4 years (under proper storage)	[2]

Solubility Data	Concentration	Source
DMSO	1 mg/mL (warmed), 25 mg/mL	[2]
DMF	5 mg/mL	[2]
PBS (pH 7.2)	1 mg/mL	[2]

Hazard Ratings	Scale	Rating	Source
NFPA Health	0-4	0	[3]
NFPA Fire	0-4	0	[3]
NFPA Reactivity	0-4	0	[3]
GHS Classification	-	Not classified as hazardous	[1][3]

Operational Plan: Handling and Personal Protective Equipment (PPE)

While **PSB-1115 potassium salt** is not classified as a hazardous substance, prudent laboratory practices necessitate the use of appropriate personal protective equipment (PPE).

Step-by-Step Handling Protocol:

- Risk Assessment: Before handling, conduct a risk assessment for the specific experimental procedure.
- PPE Donning: At a minimum, wear the following PPE:
 - Eye Protection: Safety glasses or goggles.
 - Hand Protection: Chemical-resistant gloves (e.g., nitrile).
 - Respiratory Protection: For operations that may generate dust, a type N95 (US) or equivalent respirator is recommended.
 - Body Protection: A standard laboratory coat.
- Weighing and Aliquoting:
 - Perform in a well-ventilated area. For procedures with a higher risk of aerosolization, use a chemical fume hood.
 - Use appropriate tools (e.g., spatulas) to handle the powder.
 - Close the container tightly after use to prevent contamination and absorption of moisture.
- Dissolving:
 - When preparing solutions, add the solvent to the weighed powder slowly.
 - If warming is required to dissolve the compound (e.g., in DMSO), use a water bath and monitor the temperature to avoid degradation.
- Storage: Store the solid compound and any prepared stock solutions at 2-8°C in a desiccated environment.

Emergency Procedures

Spill Response:

- Area Evacuation: If a significant amount of dust is generated, evacuate the immediate area.
- Ventilation: Ensure the area is well-ventilated.
- Containment and Cleanup:
 - Wearing appropriate PPE, mechanically clean up the spilled solid using a scoop or brush. [\[3\]](#) Avoid dry sweeping which can generate dust.
 - Place the collected material into a sealed container for disposal.
 - Clean the spill area with a damp cloth.

Exposure Response:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes.[\[1\]](#)
- Skin Contact: Wash the affected area thoroughly with soap and water.[\[1\]](#)
- Inhalation: Move to fresh air. If breathing is difficult, seek medical attention.
- Ingestion: Rinse mouth with water. Seek medical attention.

Disposal Plan

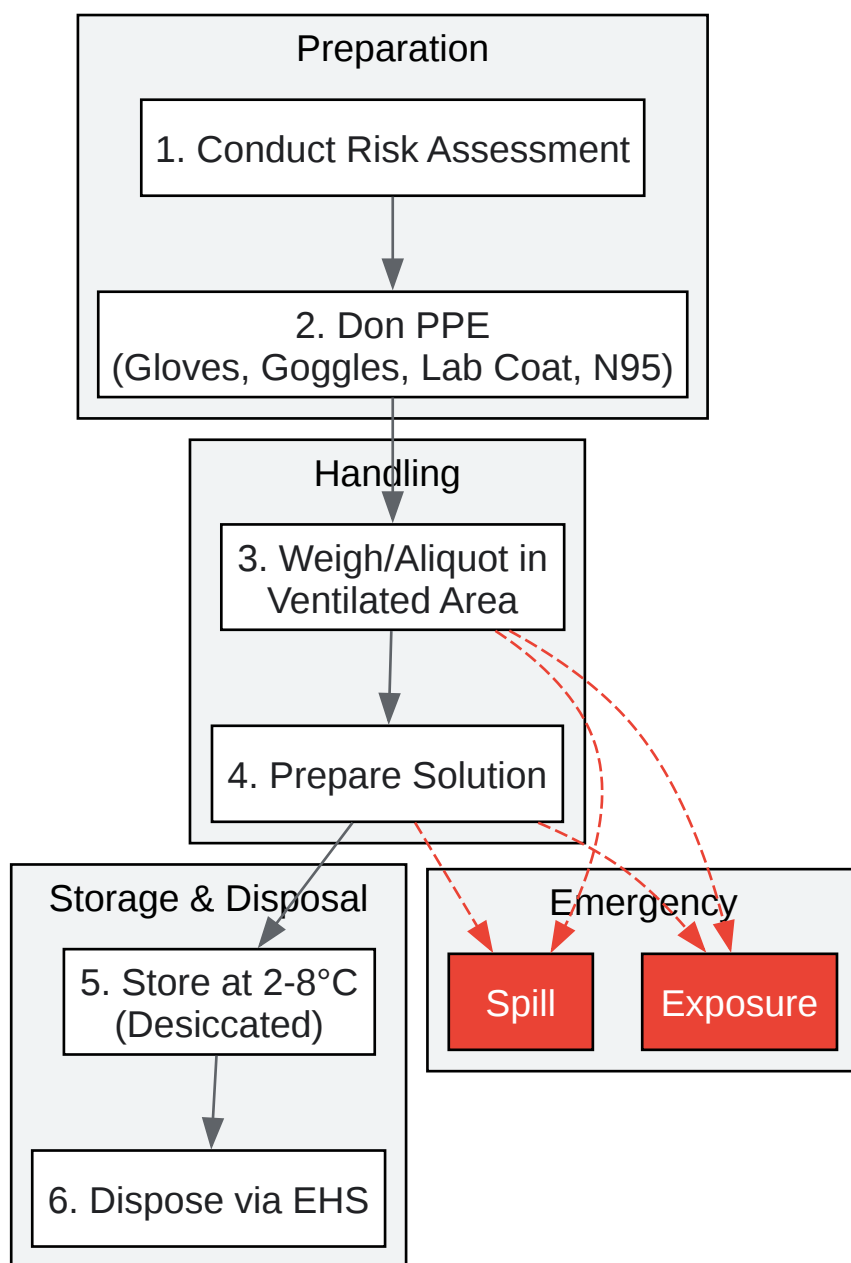
Dispose of **PSB-1115 potassium salt** and any contaminated materials in accordance with local, state, and federal regulations.

Step-by-Step Disposal Protocol:

- Waste Collection:
 - Collect waste solid **PSB-1115 potassium salt** and any materials used for spill cleanup (e.g., contaminated gloves, wipes) in a clearly labeled, sealed waste container.
- Aqueous Waste:
 - While the compound is considered only slightly hazardous to water, avoid disposing of large quantities of solutions directly down the drain.[\[3\]](#)

- Small quantities of dilute aqueous solutions may be permissible for drain disposal depending on institutional guidelines, but must be flushed with a large excess of water (at least 100-fold).[4]
- It is best practice to collect all chemical waste, including solutions, for pickup by your institution's environmental health and safety (EHS) department.
- Consult EHS: Contact your institution's EHS office for specific guidance on the disposal of this chemical.

Visual Workflow for Safe Handling



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Caption: Workflow for the safe handling of **PSB-1115 potassium salt**.

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